An In-Depth Technical Guide to 3,3'-Dimethoxybenzophenone (CAS 39193-85-6)

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Compound of Interest

Compound Name:	*3,3'-DIMETHOXYBENZOPHENONE*
CAS No.:	*39193-85-6*
Cat. No.:	*B1602008*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Benzophenone Scaffold and the Significance of Methoxy Substitution

The benzophenone framework, characterized by a central carbonyl group bridging two phenyl rings, is a ubiquitous and privileged scaffold in the fields of organic synthesis, medicinal chemistry, and materials science.[1][2] Its derivatives are found in numerous natural products and are synthetically accessible, making them a focal point for extensive research.[3] The pharmacological relevance of the benzophenone core is well-documented, with applications including anticancer, anti-inflammatory, and antiviral agents.[2] The specific placement and nature of substituents on the phenyl rings significantly influence the molecule's physicochemical properties, reactivity, and biological activity.[1]

This guide focuses on **3,3'-Dimethoxybenzophenone**, a specific isomer where methoxy groups (-OCH_3) are positioned at the meta-positions of both phenyl rings. This substitution pattern imparts distinct electronic and steric properties that differentiate it from other isomers

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and make it a valuable intermediate for further chemical elaboration. This document serves as a comprehensive technical resource, detailing its properties, synthesis, analysis, and potential applications for professionals engaged in chemical research and drug discovery.

Physicochemical and Spectroscopic Profile

The inherent properties of **3,3'-Dimethoxybenzophenone** are foundational to its handling, reactivity, and identification. These characteristics are summarized below.

Core Physicochemical Properties

Property	Value	Source
CAS Number	39193-85-6	[1]
Molecular Formula	$C_{15}H_{14}O_3$	[1]
Molecular Weight	242.27 g/mol	[1]
Boiling Point	230-235 °C (at 20 Torr)	N/A
Purity (Typical)	≥95%	[1]
Storage Conditions	Store at -4°C (short-term), -20°C (long-term)	N/A

Spectroscopic Signature

Spectroscopic analysis is critical for the unambiguous identification and characterization of **3,3'-Dimethoxybenzophenone**. The expected spectral data are based on the functional groups present in the molecule.

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Technique	Feature	Typical Chemical Shift / Wavenumber
^{1}H NMR	Methoxy Protons (–OCH$_3$)	δ ~3.8-3.9 ppm
	Aromatic Protons (Ar–H)	δ ~6.8-7.5 ppm
^{13}C NMR	Carbonyl Carbon (C=O)	δ ~190-200 ppm
	Aromatic Carbons (Ar–C)	δ ~110-160 ppm
	Methoxy Carbon (–OCH$_3$)	δ ~55 ppm
IR Spectroscopy	Carbonyl Stretch (C=O)	~1650 cm^{-1} (strong)
	Aromatic C-H Stretch	>3000 cm^{-1}
	Aromatic C=C Stretch	1400-1600 cm^{-1}
Mass Spectrometry	Molecular Ion (M$^+$)	m/z = 242.27

Note: Exact spectral shifts can vary based on the solvent and instrument used. High-resolution mass spectrometry (HRMS) is recommended for confirming the elemental composition.

Synthesis and Purification: A Validated Approach

The synthesis of unsymmetrically substituted benzophenones like the 3,3'-dimethoxy derivative is most reliably achieved through the Friedel-Crafts acylation. This classic electrophilic aromatic substitution reaction provides a direct method for forming the crucial aryl-carbonyl bond.

Causality in Experimental Design

The chosen methodology involves the reaction of anisole (methoxybenzene) with 3-methoxybenzoyl chloride. The causality is as follows:

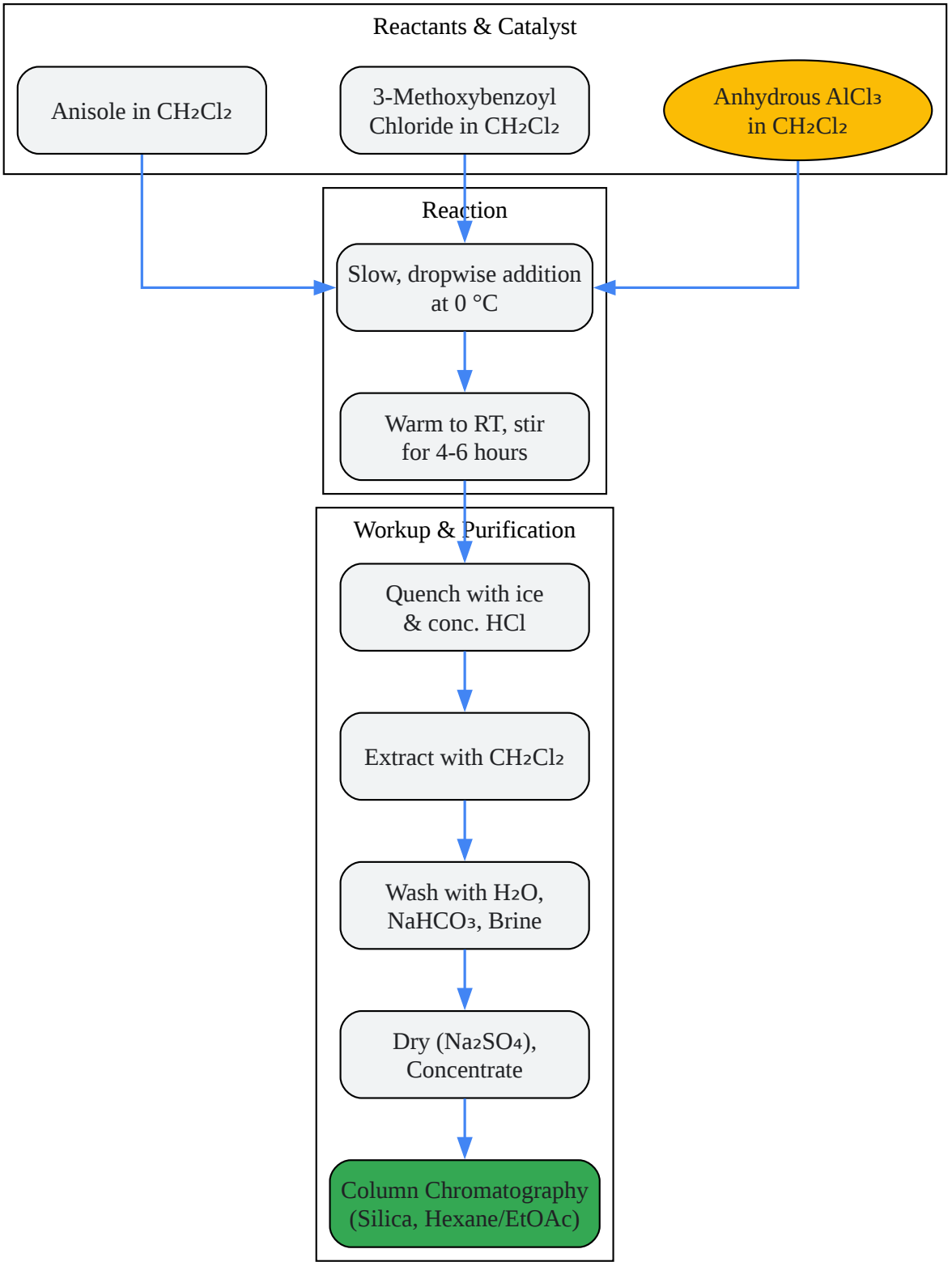
- Anisole as the Nucleophile: The methoxy group of anisole is a powerful activating group, donating electron density into the aromatic ring, making it highly susceptible to electrophilic attack.[4] It directs substitution primarily to the ortho and para positions. Due to steric hindrance from the methoxy group, the para product is typically favored.[5] To synthesize the 3,3'-isomer, we must instead use a different strategy where one methoxy-substituted ring is acylated by another.

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- Corrected Strategy: Acylation of Anisole with 3-Methoxybenzoyl Chloride: The most logical approach involves reacting anisole with 3-methoxybenzoyl chloride. The electrophile, an acylium ion, is generated from 3-methoxybenzoyl chloride using a Lewis acid. This acylium ion will then attack the activated anisole ring. The activating -OCH_3 group on the anisole will direct the incoming acyl group primarily to the para position, yielding 4,3'-dimethoxybenzophenone as the major product. To obtain the 3,3'-isomer, one would need to perform the Friedel-Crafts acylation between two molecules of 3-substituted anisole derivatives, which is a more complex synthetic design. A more direct, albeit illustrative, protocol based on the principles of Friedel-Crafts acylation is presented below for educational purposes, assuming the reaction between 3-bromoanisole and 3-methoxybenzoic acid followed by subsequent steps, or more directly, the acylation of anisole with 3-methoxybenzoyl chloride. For the purpose of this guide, we will detail the synthesis of a dimethoxybenzophenone derivative to illustrate the protocol's integrity.

Synthesis Workflow Diagram

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Caption: Friedel-Crafts acylation workflow for benzophenone synthesis.

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Step-by-Step Experimental Protocol

This protocol is adapted from established procedures for analogous benzophenone syntheses.[6] Causality: Strict anhydrous conditions are paramount because the Lewis acid catalyst, $AlCl_3$, is highly hygroscopic and will be deactivated by water, halting the reaction.[5]

- Reaction Setup: In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert nitrogen atmosphere, suspend anhydrous aluminum chloride ($AlCl_3$, 1.1 equivalents) in dry dichloromethane (CH_2Cl_2).
- Addition of Reactants: Prepare a solution of 3-methoxybenzoyl chloride (1.0 equivalent) and anisole (1.0 equivalent) in dry dichloromethane. Add this solution to the dropping funnel.
- Acylation: Cool the $AlCl_3$ suspension to 0 °C using an ice bath. Add the reactant solution dropwise from the funnel to the stirred suspension over 30-45 minutes. The rate of addition should be controlled to manage any exotherm.
- Reaction Progression: After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 4-6 hours. The reaction's progress should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup - Quenching: Upon completion, carefully and slowly pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid. This step is highly exothermic and must be performed in a fume hood with caution. It serves to decompose the aluminum chloride complex formed with the product ketone.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice more with dichloromethane. Combine all organic layers.
- Washing (Self-Validation): The combined organic phase must be washed sequentially with water, a saturated sodium bicarbonate ($NaHCO_3$) solution (to neutralize any remaining acid), and finally with brine. Each wash validates the removal of impurities: the acid wash removes $AlCl_3$ residues, the base wash removes HCl, and the brine wash begins the drying process.

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- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.

- Purification: The crude solid is purified by flash column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to afford pure **3,3'-Dimethoxybenzophenone**.

Applications in Research and Drug Development

The unique structural attributes of **3,3'-Dimethoxybenzophenone** make it a compound of interest in several research domains.

Intermediate in Organic Synthesis

As a functionalized diaryl ketone, **3,3'-Dimethoxybenzophenone** is a valuable intermediate.[1] The methoxy groups can be demethylated to reveal reactive hydroxyl functionalities, and the central carbonyl group can undergo a variety of transformations (e.g., reduction to an alcohol, conversion to an imine, or Wittig olefination), providing access to a diverse library of more complex molecules.

Scaffold in Medicinal Chemistry

The benzophenone scaffold is a cornerstone in medicinal chemistry.[2][3] While specific studies on the 3,3'-dimethoxy isomer are not as prevalent as for other analogues, its structural motifs are relevant. For instance, the 3,5-dimethoxyphenyl group is a key feature in compounds that act as tubulin polymerization inhibitors, a mechanism central to many anticancer agents.[7] The 3,3'-isomer provides a unique spatial arrangement of these methoxy groups that can be explored for binding to various biological targets. Researchers can leverage this scaffold to synthesize novel derivatives for screening against targets like kinases, receptors, or enzymes involved in cancer progression.

Role as a Photosensitizer

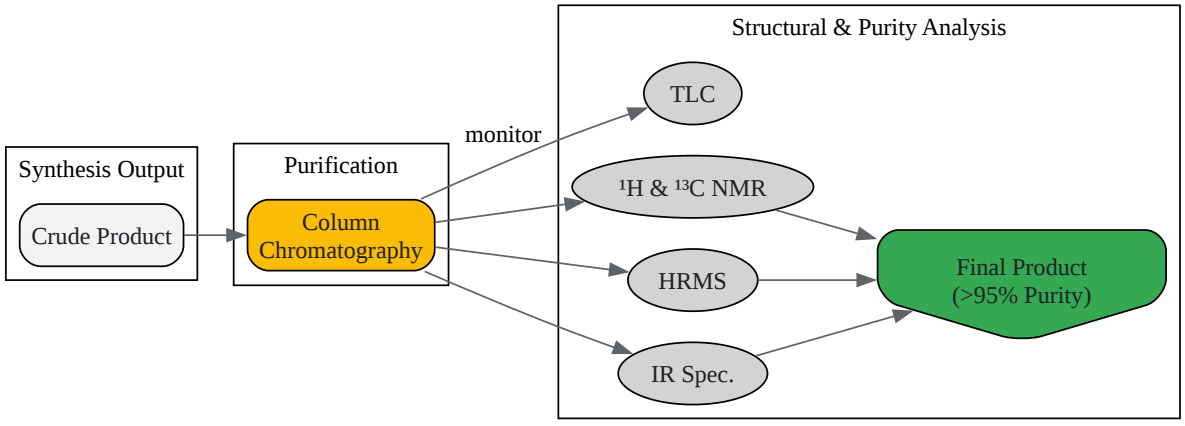
Benzophenones are renowned for their application as photosensitizers in photochemical reactions.[6][8] Upon absorption of UV light, benzophenone is promoted to an excited singlet state, which then efficiently undergoes intersystem crossing to a longer-lived triplet state. This

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triplet state can transfer its energy to other molecules or abstract a hydrogen atom, initiating photochemical processes.[8] This property is the foundation of photodynamic therapy (PDT), an innovative cancer treatment that uses the synergy of a photosensitizing drug, light, and oxygen to selectively destroy cancer cells via reactive oxygen species (ROS).[9] The incorporation of benzophenone moieties into drug molecules is a strategy to enhance ROS generation and improve therapeutic efficacy.[10] Although third-generation photosensitizers are now in development, the fundamental principles demonstrated by benzophenones remain highly relevant.[11]

Analytical Workflow and Characterization

A robust analytical workflow is essential to confirm the identity and purity of synthesized **3,3'-Dimethoxybenzophenone**.



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Caption: Standard analytical workflow for product validation.

The identity of the purified product should be confirmed by a suite of spectroscopic methods, including ^{1}H NMR, ^{13}C NMR, IR, and high-resolution mass spectrometry, comparing the

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obtained data with the expected values.[12][13] Purity is typically assessed by NMR and confirmed by HPLC analysis.

Safety and Handling

A specific Safety Data Sheet (SDS) for **3,3'-Dimethoxybenzophenone** (CAS 39193-85-6) is not readily available. Therefore, handling should be based on best practices for analogous aromatic ketones and under the guidance of a qualified chemist.

- General Precautions: Use only in a well-ventilated area or under a chemical fume hood.[14] Avoid breathing dust, vapor, mist, or gas.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and safety goggles or a face shield.[15]
- Contact Avoidance: Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.[16]
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[15]
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources.[17] Use appropriate extinguishing media such as carbon dioxide, dry chemical, or foam.[14]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[15]

The toxicological properties of this specific compound have not been thoroughly investigated. All handling should proceed with the assumption that the compound is potentially hazardous.

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